

Technical Support Center: Optimizing BK-218 Delivery for In Vivo Experiments

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Compound of Interest

Compound Name: BK-218

Cat. No.: B1667541

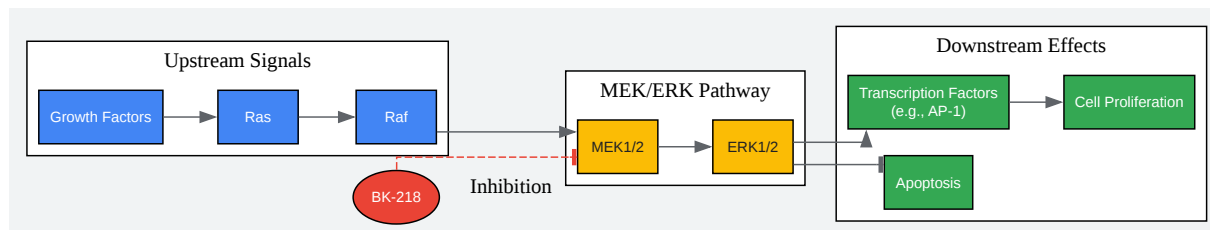
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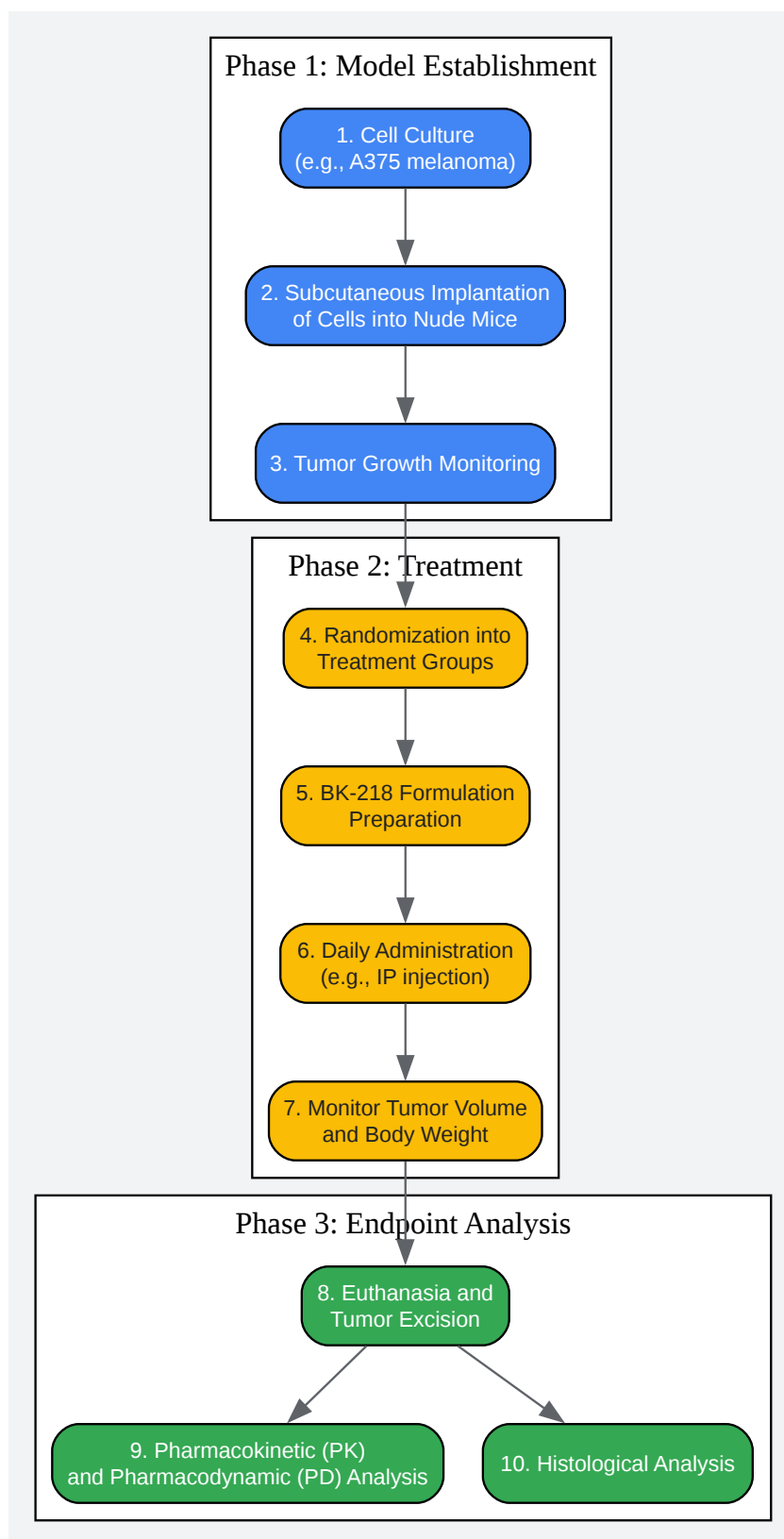
Disclaimer: The following information is provided for a hypothetical compound, "**BK-218**," a selective MEK1/2 inhibitor with poor aqueous solubility. Researchers should always consult the specific product datasheet and relevant literature for their particular molecule.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **BK-218**?

BK-218 is a potent and selective small-molecule inhibitor of Mitogen-activated protein kinase kinase (MEK1 and MEK2). By binding to and inhibiting MEK, **BK-218** prevents the phosphorylation and activation of Extracellular signal-regulated kinases (ERK1 and ERK2). This downstream inhibition blocks the transmission of growth signals and can lead to decreased cell proliferation and induction of apoptosis in susceptible cell lines.





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